

Personal protective equipment for handling Poly-D-lysine hydrobromide (MW 84000)

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Compound of Interest

Compound Name: Poly-D-lysine hydrobromide (MW 84000)

Cat. No.: B15603769

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Essential Safety and Handling of Poly-D-lysine Hydrobromide (MW 84,000)

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling Poly-D-lysine hydrobromide (MW 84,000). While this substance is not classified as hazardous, adherence to standard laboratory safety protocols is essential to ensure a safe working environment.^{[1][2][3]}

Operational Plan: From Receipt to Disposal

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container tightly closed in a dry, cool, and well-ventilated place.^[4] Recommended storage temperature is 4°C.^[4]

2. Handling and Preparation of Solutions:

- Handle in accordance with good industrial hygiene and safety practices.^[4]
- To minimize dust formation, cover powder spills with a plastic sheet or tarp.^[4]

- When preparing solutions, work in an area with adequate ventilation. A laboratory fume hood is recommended where possible.[\[2\]](#)
- To reconstitute, allow the vial to equilibrate to room temperature before opening.[\[4\]](#)
Resuspend in sterile distilled water and swirl gently to dissolve.[\[4\]](#)

3. Spills and Cleanup:

- In the event of a spill, prevent further leakage if it is safe to do so.[\[4\]](#)
- For powder spills, avoid creating dust.[\[4\]](#) Mechanically take up the spilled material and place it in appropriate containers for disposal.[\[4\]](#)
- Clean the contaminated surface thoroughly.[\[4\]](#)
- For liquid spills, use an inert absorbent material to clean the area.[\[2\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling Poly-D-lysine hydrobromide. While the substance is not considered hazardous, these precautions are in line with general good laboratory practices for handling chemical powders.[\[5\]](#)
[\[6\]](#)

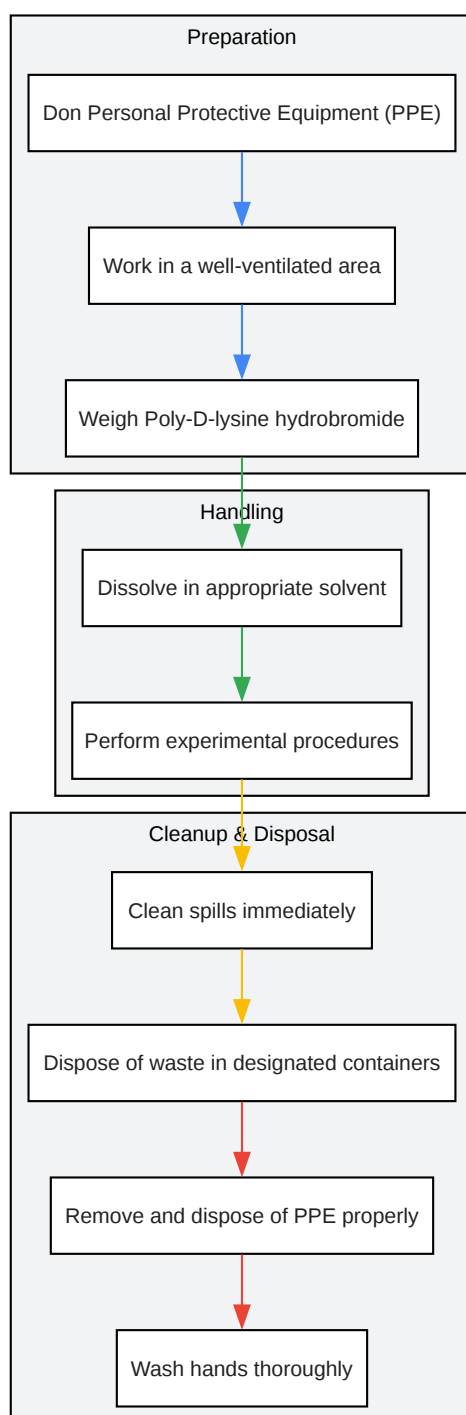
Protection Type	Recommended PPE	Purpose
Eye/Face Protection	Safety glasses with side shields or goggles. [4] [7]	Protects eyes from potential splashes or airborne particles. [6] [8]
Skin Protection	Lab coat and protective gloves (e.g., nitrile). [4] [5]	Prevents skin contact with the chemical. [6]
Respiratory Protection	Generally not required under normal use with adequate ventilation. [7] A dust mask (e.g., N95) can be used for nuisance levels of dust. [3]	Minimizes inhalation of airborne powder.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). [5]	Protects hands from direct contact with the substance. [8]

Disposal Plan

Dispose of Poly-D-lysine hydrobromide and its contaminated packaging in accordance with local, state, and federal regulations.

- **Unused Product:** Offer surplus and non-recyclable solutions to a licensed disposal company.
[\[1\]](#) Keep the chemical in suitable, closed containers for disposal.[\[9\]](#)[\[10\]](#)
- **Contaminated Packaging:** Dispose of as you would the unused product.[\[1\]](#)

Workflow for Safe Handling



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Caption: Workflow for the safe handling of Poly-D-lysine hydrobromide.

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